

# Personal protective equipment for handling Hexalure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexalure

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## Essential Safety and Handling Guide for Hexalure

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for the handling of **Hexalure**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Disclaimer: A specific Safety Data Sheet (SDS) for **Hexalure** was not located in the available resources. The following guidance is based on the chemical properties of **Hexalure** and general safety protocols for handling similar chemical substances. Users should always consult with their institution's safety officer and adhere to established laboratory safety standards.

## Chemical and Physical Properties

**Hexalure** is a synthetic insect pheromone. Understanding its properties is crucial for safe handling.

Property	Value	Source
Molecular Formula	C18H34O2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	282.46 g/mol	<a href="#">[2]</a>
Appearance	Clear oily liquid	<a href="#">[2]</a>
Boiling Point	100-104 °C at 0.001 mmHg	<a href="#">[2]</a>
Flash Point	98.7 °C	<a href="#">[3]</a>
Solubility	Insoluble in water. Soluble in hexane, ether, acetone, benzene.	<a href="#">[2]</a>
Vapor Pressure	1.61E-05 mmHg at 25°C	<a href="#">[3]</a>

## Personal Protective Equipment (PPE)

The following PPE is recommended to minimize exposure and ensure safety when handling **Hexalure**.

PPE Category	Item	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable resistant gloves should be worn. Always inspect gloves for tears or holes before use. <a href="#">[4]</a>
Eye Protection	Safety glasses with side shields or goggles	Goggles provide better protection against splashes. <a href="#">[5]</a> Face shields can be worn over goggles for additional protection. <a href="#">[6]</a>
Skin and Body Protection	Laboratory coat or chemical-resistant suit	A lab coat should be worn at a minimum. For larger quantities or potential for splashing, a chemical-resistant suit is recommended. <a href="#">[4]</a> Wear long pants and closed-toe shoes.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use in a chemical fume hood. If ventilation is inadequate or there is a risk of aerosolization, a respirator may be necessary. <a href="#">[7]</a>

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for laboratory safety.

Procedure	Detailed Steps
General Handling	- Work in a well-ventilated area, preferably a chemical fume hood.[7]- Avoid contact with skin, eyes, and clothing.- Keep away from heat, sparks, and open flames.[8]- Use non-sparking tools.[8]- Wash hands thoroughly after handling.[7]
Storage	- Store in a tightly closed container in a dry, cool, and well-ventilated area.[7][9]- Recommended short-term storage at 0-4°C and long-term at -20°C.[9]- Store away from incompatible materials such as strong oxidizing agents.[8]

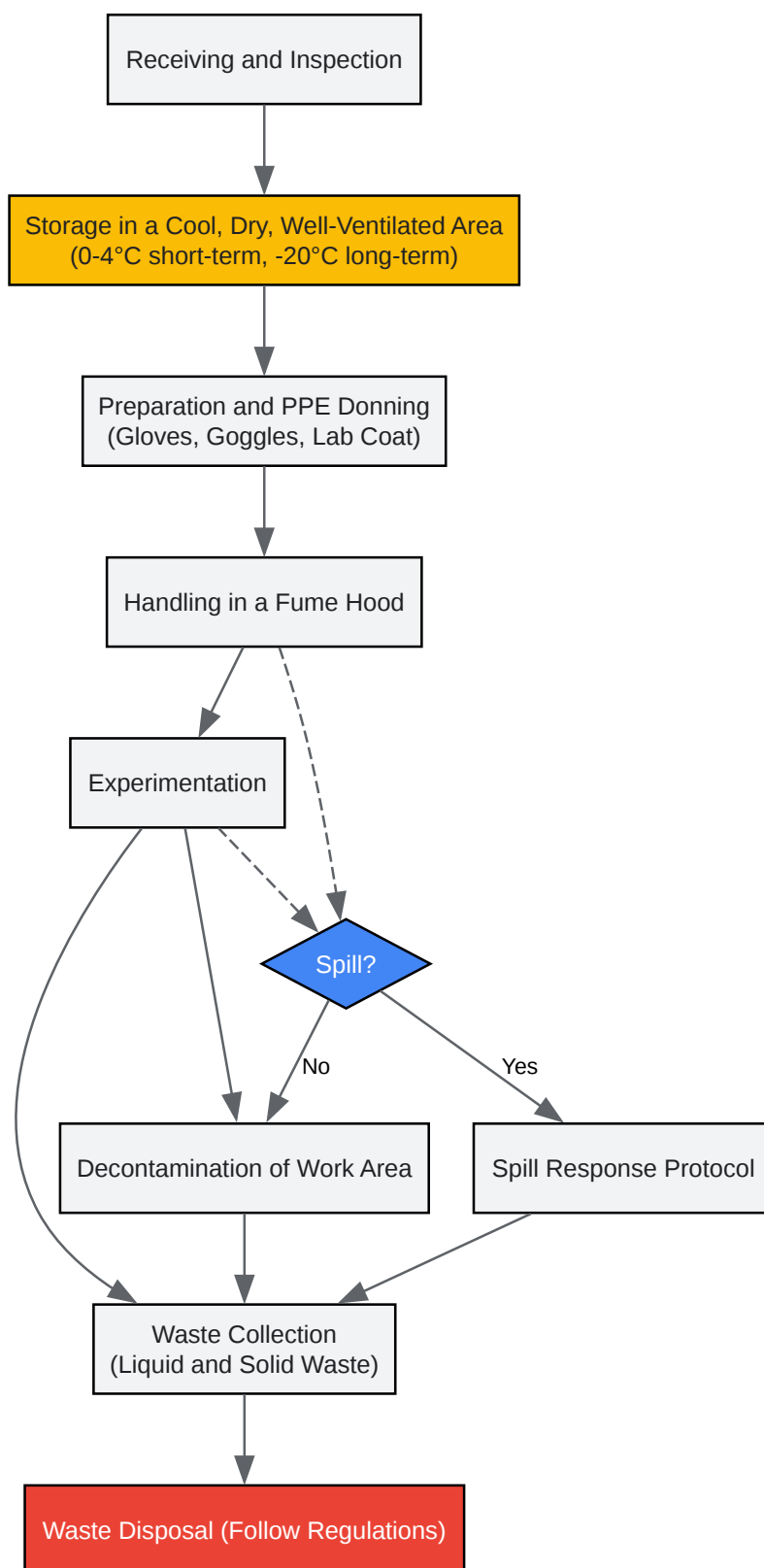
## Spill and Disposal Plan

Immediate and appropriate response to spills and proper disposal of waste are essential to prevent contamination and accidents.

Plan	Action
Spill Response	- Evacuate the area.- Wear appropriate PPE.- Absorb the spill with an inert material (e.g., vermiculite, sand).- Collect the absorbed material into a sealed container for disposal.
Waste Disposal	- Dispose of waste in accordance with local, state, and federal regulations.- Do not pour down the drain.[10]- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected for disposal.[10][11]

## Hexalure Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Hexalure** from receipt to disposal.



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Figure 1. A logical workflow for the safe handling of **Hexalure**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)